

Technical Monograph: (S)-(-)-Carbidopa-d3

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Compound of Interest

Compound Name: (S)-(-)-Carbidopa-d3

CAS No.: 1276732-89-8

Cat. No.: B602597

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Mechanism of Action, Bioanalytical Utility, and Experimental Protocols

Executive Summary

(S)-(-)-Carbidopa-d3 is the stable isotope-labeled analog of Carbidopa, a peripheral DOPA decarboxylase (DDC) inhibitor.^{[1][2]} While the parent compound is a cornerstone in Parkinson's disease therapy, the deuterated isotopolog (d3) serves a distinct, critical role as an internal standard in pharmacokinetic (PK) and therapeutic drug monitoring (TDM) workflows.^[3]

This guide dissects the dual mechanism of action:

- **Pharmacological Mechanism:** The irreversible inhibition of DDC by the (S)-enantiomer via hydrazine-PLP adduct formation.
- **Analytical Mechanism:** The physicochemical equivalence and mass-differentiation of the d3-variant that enables precise quantification in complex biological matrices (Isotope Dilution Mass Spectrometry).

Part 1: Molecular Architecture & Physicochemical Properties

The specificity of Carbidopa lies in its stereochemistry and hydrazine functionality. The (S)-enantiomer is the bioactive form; the (R)-enantiomer is pharmacologically inert regarding DDC inhibition.

Property	Specification
Compound Name	(S)-(-)-Carbidopa-d3 (Ring-d3)
IUPAC Name	(2S)-2-hydrazinyl-2-methyl-3-(2,3,6-trideuterio-4,5-dihydroxyphenyl)propanoic acid
CAS Number	1276197-58-0 (Ring-d3); 28860-95-9 (Unlabeled parent)
Molecular Formula	C ₁₀ H ₁₁ D ₃ N ₂ O ₄
Molecular Weight	229.25 g/mol (vs. 226.23 g/mol for unlabeled)
Isotopic Purity	≥ 99% Deuterium enrichment
Solubility	Soluble in dilute mineral acids; poorly soluble in water/ethanol
pKa Values	pKa1 ≈ 2.3 (COOH), pKa2 ≈ 9.0 (Phenolic OH), pKa3 ≈ 9.8 (Hydrazine)

Structural Insight: The deuterium atoms are typically located on the catechol ring (positions 2, 5, and 6). This "Ring-d3" labeling is metabolically stable under standard analytical conditions, preventing deuterium loss via exchange with solvent protons.

Part 2: Biological Mechanism of Action (DDC Inhibition)

The core utility of Carbidopa stems from its interaction with Aromatic L-amino acid decarboxylase (AADC/DDC).[4] This enzyme normally converts L-DOPA to Dopamine using Pyridoxal 5'-phosphate (PLP) as a cofactor.[5]

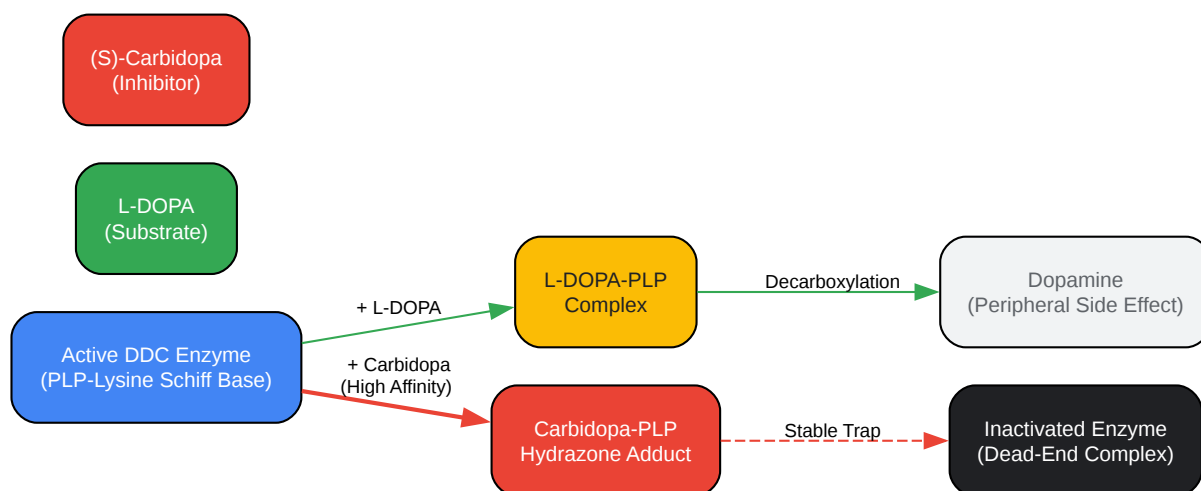
The Hydrazine Trap

Carbidopa acts as a pseudo-irreversible inhibitor. Unlike competitive inhibitors that merely occupy the active site, Carbidopa chemically modifies the cofactor.

- **Schiff Base Formation:** The hydrazine group of Carbidopa attacks the aldehyde carbon of the enzyme-bound PLP (internal aldimine).
- **Stable Adduct:** This forms a stable hydrazone-PLP complex (external aldimine analog).
- **Dead-End Complex:** Unlike the natural substrate (L-DOPA), the Carbidopa-PLP complex cannot undergo decarboxylation or transamination. The enzyme is effectively "trapped" in an inactive state.
- **Peripheral Restriction:** Carbidopa is polar and ionized at physiological pH, preventing it from crossing the Blood-Brain Barrier (BBB). Therefore, it inhibits DDC only in the periphery, sparing central DDC to convert therapeutic L-DOPA to Dopamine.[4]

Visualization: DDC Inhibition Pathway

The following diagram illustrates the competitive dynamics between L-DOPA (substrate) and Carbidopa (inhibitor) at the PLP active site.



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Caption: Competitive binding dynamics at the DDC active site. Carbidopa forms a stable hydrazone adduct with the PLP cofactor, preventing L-DOPA processing.

Part 3: Analytical Mechanism (Bioanalysis via LC-MS/MS)

In drug development, **(S)-(-)-Carbidopa-d3** is not the analyte of interest but the metrological anchor. Its mechanism of action here is Matrix Effect Compensation.

Why d3? The Principle of Isotope Dilution

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the gold standard for quantifying Carbidopa in plasma.^[3] However, biological matrices (plasma, urine) contain phospholipids and salts that suppress ionization.

- Co-Elution: Carbidopa-d3 has nearly identical chromatographic retention to Carbidopa.^[3]
- Identical Ionization: It experiences the exact same ionization suppression or enhancement as the analyte at the electrospray source.
- Mass Differentiation: The mass spectrometer distinguishes the two by mass-to-charge ratio (m/z 227 vs 230 in positive mode).
- Result: The ratio of Analyte/Internal Standard is constant, regardless of matrix variability, ensuring accuracy.

Part 4: Validated Experimental Protocol

Objective: Quantification of Carbidopa in human plasma using Carbidopa-d3 as the Internal Standard (IS). Challenge: Carbidopa is polar (poor retention on C18) and unstable (hydrazine oxidation). Solution: Derivatization with 2,4-pentanedione to form a stable, lipophilic pyrazole derivative.

Reagents

- Analyte: (S)-(-)-Carbidopa standard.^{[1][2][6][7][8]}
- IS: **(S)-(-)-Carbidopa-d3**.^{[1][2][6][7][8]}

- Derivatizing Agent: 2,4-Pentanedione (Acetylacetone).
- Mobile Phase: 0.1% Formic Acid in Water (A) / Acetonitrile (B).

Workflow Steps

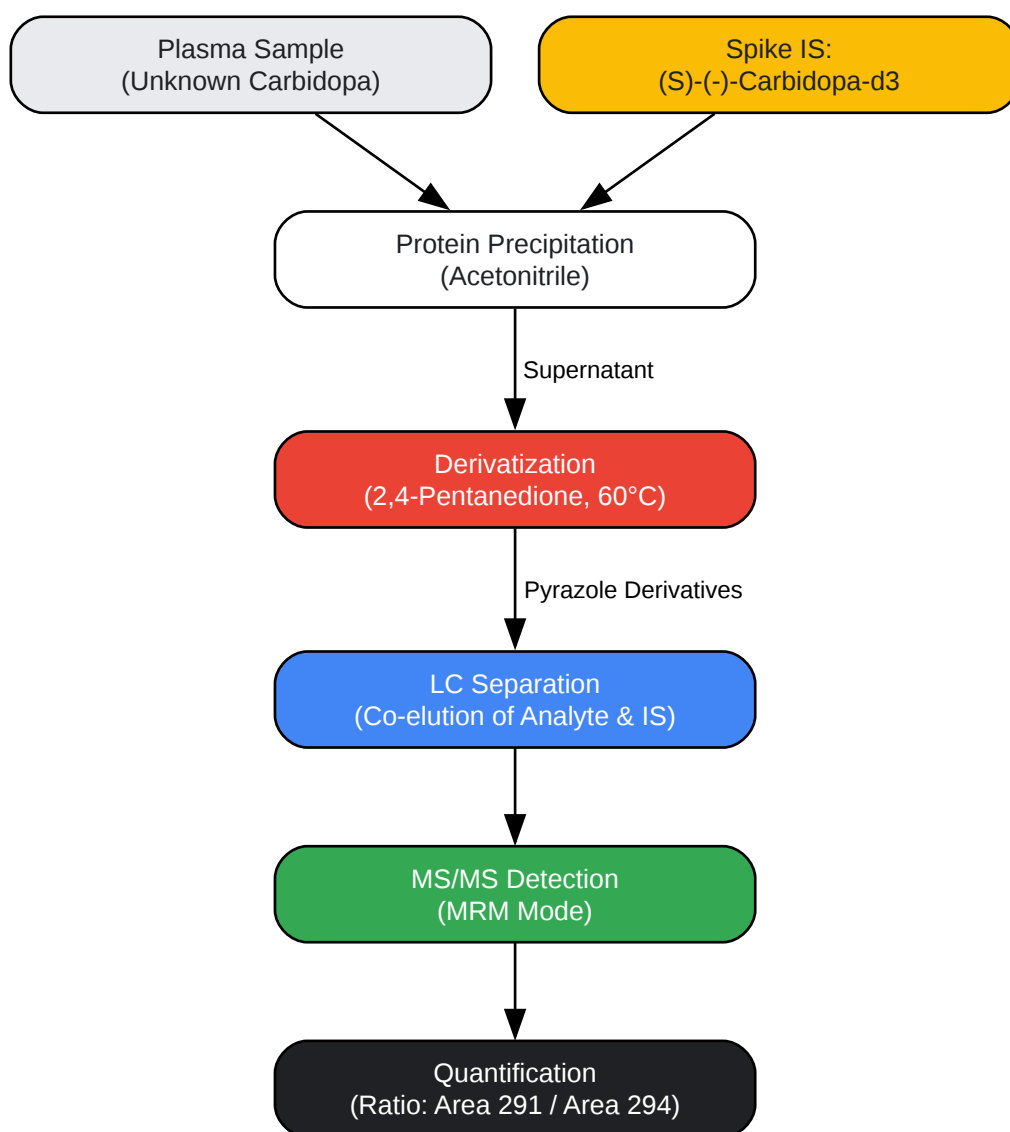
- Stock Preparation:
 - Dissolve Carbidopa-d3 in 0.1 M HCl (stability is poor in neutral water).
 - Final IS working concentration: 500 ng/mL in methanol/water (50:50).
- Sample Extraction & Derivatization:
 - Aliquot: Transfer 50 μ L human plasma to a tube.
 - Spike: Add 10 μ L Carbidopa-d3 working solution.
 - Precipitate: Add 200 μ L Acetonitrile (precipitates proteins). Vortex and centrifuge (10,000 x g, 5 min).
 - Derivatize: Transfer supernatant to a clean vial. Add 50 μ L of 2,4-pentanedione (1% v/v in Acetate Buffer pH 4.0).
 - Incubate: Heat at 60°C for 20 minutes.
 - Mechanism:[\[9\]](#)[\[10\]](#) The hydrazine group reacts with the diketone to close a pyrazole ring, increasing logP and MS sensitivity.
- LC-MS/MS Parameters:
 - Column: C18 Reverse Phase (e.g., Waters XBridge, 2.1 x 50 mm).
 - Gradient: 10% B to 90% B over 4 minutes.
 - MS Mode: Positive Electrospray Ionization (+ESI), MRM.

Data Summary: MRM Transitions

Compound	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy
Carbidopa-Derivative	291.1 m/z	245.1 m/z	25 eV
Carbidopa-d3-Derivative	294.1 m/z	248.1 m/z	25 eV

Note: The derivatization adds +64 Da (C₅H₆O from pentanedione minus H₂O).

Visualization: Analytical Workflow



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Caption: LC-MS/MS workflow utilizing Carbidopa-d3 and derivatization for high-sensitivity bioanalysis.

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